

# Introduction: The Strategic Value of the Chiral Morpholine Aldehyde Scaffold

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## Compound of Interest

**Compound Name:** *(R)-N-Boc-3-morpholinecarbaldehyde*

**CAS No.:** 1257850-86-4

**Cat. No.:** B599224

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In the landscape of modern medicinal chemistry, the pursuit of novel chemical entities with superior efficacy, selectivity, and pharmacokinetic profiles is relentless. Within this context, chiral heterocyclic building blocks have emerged as indispensable tools. **(R)-N-Boc-3-morpholinecarbaldehyde** stands out as a premier example of such a scaffold, merging three critical features for drug design: a defined stereocenter, a versatile aldehyde functional handle, and the privileged morpholine motif.

The morpholine ring is frequently incorporated into drug candidates, particularly those targeting the Central Nervous System (CNS), due to its favorable physicochemical properties.<sup>[1][2][3]</sup> Its non-planar, chair-like conformation and the presence of an ether oxygen can enhance aqueous solubility and metabolic stability, while the basic nitrogen (when deprotected) can serve as a key pharmacophoric element.<sup>[1][3]</sup> The "(R)" stereochemistry at the C3 position provides the spatial orientation necessary for stereospecific interactions with biological targets, a cornerstone of rational drug design. Finally, the aldehyde group offers a gateway for a multitude of chemical transformations, allowing for the facile introduction of diverse substituents.

This guide provides a comprehensive technical overview of **(R)-N-Boc-3-morpholinecarbaldehyde**, from its fundamental properties and synthesis to its practical application in the construction of complex bioactive molecules.

## Core Properties and Specifications

A precise understanding of a reagent's fundamental properties is the bedrock of its effective use in synthesis. The key specifications for **(R)-N-Boc-3-morpholinecarbaldehyde** are summarized below.

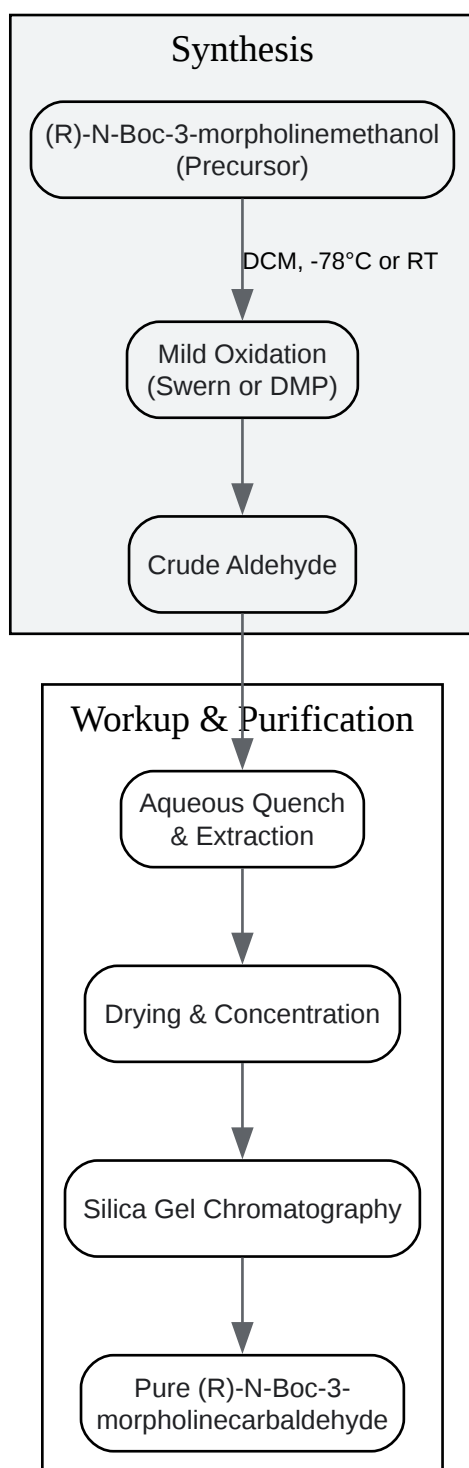
Property	Value	Source(s)
CAS Number	1257850-86-4	[4][5]
Molecular Formula	C <sub>10</sub> H <sub>17</sub> NO <sub>4</sub>	[4][5]
Molecular Weight	215.25 g/mol	[4][5]
IUPAC Name	(3R)-tert-butyl 3-formylmorpholine-4-carboxylate	N/A
Appearance	Typically an oil or low-melting solid	N/A
Purity	≥95% (commercially available)	[4]
Storage Conditions	-20°C, under inert atmosphere (e.g., Argon or Nitrogen)	N/A

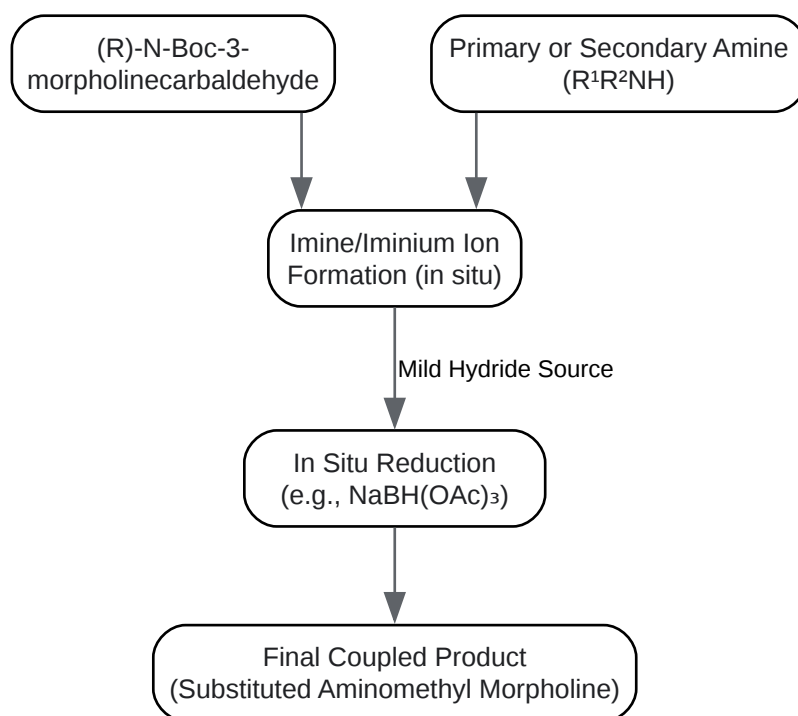
The tert-butyloxycarbonyl (Boc) group serves as a robust protecting group for the morpholine nitrogen.[6] It is stable to a wide range of nucleophilic and basic conditions but can be readily removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane), providing orthogonal control during multi-step synthetic sequences.[6]

## Synthesis and Purification: From Chiral Alcohol to Aldehyde

The most direct and reliable route to **(R)-N-Boc-3-morpholinecarbaldehyde** is the mild oxidation of its corresponding primary alcohol, (R)-N-Boc-3-morpholinemethanol. The choice of oxidant is critical to prevent over-oxidation to the carboxylic acid and to avoid racemization of the sensitive  $\alpha$ -chiral center. Two field-proven methods, the Swern Oxidation and the Dess-Martin Periodinane (DMP) Oxidation, are ideal for this transformation.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Diagram: Synthetic Workflow





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